

Preparing DAPI Stock and Working Solutions from Powder: Application Notes and Protocols

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Compound of Interest

Compound Name:	Dapm
CAS No.:	42816-30-8
Cat. No.:	B1234825

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Introduction

DAPI (4',6-diamidino-2-phenylindole) is a popular blue fluorescent stain that binds strongly to A-T rich regions in the minor groove of double-stranded DNA.[1] Its significant fluorescence enhancement upon binding to DNA makes it a widely used nuclear counterstain in fluorescence microscopy, immunocytochemistry, and flow cytometry.[1][2] This document provides detailed protocols for the preparation of DAPI stock and working solutions from its powdered form, ensuring reliable and reproducible results in various applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for DAPI (dihydrochloride), the common commercially available salt.

Parameter	Value	Source(s)
Molecular Weight	350.24 g/mol	[3][4]
Excitation Maximum (DNA-bound)	~358-364 nm	[2][5]
Emission Maximum (DNA-bound)	~454-461 nm	[1][2][5]
Solubility (Water)	Moderately soluble (~5 mg/mL)	[6][7]
Solubility (DMSO)	Soluble (e.g., ≤ 3 mg/mL)	[8]
Solubility (DMF)	Soluble	[2]
Recommended Stock Solution Concentration	1 - 5 mg/mL	[6][9]
Recommended Working Solution Concentration (Immunofluorescence)	0.1 - 5 µg/mL (typically 1 µg/mL)	[5][8]
Recommended Working Solution Concentration (Flow Cytometry)	0.4 - 1.6 µg/mL	[5]

Experimental Protocols

Safety Precautions: DAPI is a potential mutagen as it binds to DNA.[10] Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection, when handling DAPI powder and solutions.[11][12] Handle the powder in a chemical fume hood to avoid inhalation.[12] Dispose of DAPI-containing waste according to your institution's guidelines.

Protocol 1: Preparation of DAPI Stock Solution (1 mg/mL)

This protocol describes the preparation of a 1 mg/mL DAPI stock solution, which can be stored for long-term use.

Materials:

- DAPI dihydrochloride powder
- High-purity, sterile deionized (DI) water or dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials for aliquoting
- Vortex mixer
- Sonicator (optional, may be needed for dissolving in water)[6][9]

Procedure:

- Weighing: Carefully weigh out the desired amount of DAPI powder in a chemical fume hood. For example, to prepare 1 mL of a 1 mg/mL stock solution, weigh 1 mg of DAPI powder.
- Dissolving:
 - Using Water: Add the DAPI powder to the appropriate volume of sterile DI water (e.g., 1 mL for 1 mg of DAPI). DAPI is sparingly soluble in aqueous buffers and may take time to dissolve completely in water.[8][9] Vortex the solution thoroughly. If the powder does not fully dissolve, sonication may be required.[6][9]
 - Using DMSO: Alternatively, dissolve the DAPI powder in the appropriate volume of DMSO. [8] DAPI is more readily soluble in DMSO.
- Aliquoting: Once the DAPI is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in light-protecting microcentrifuge tubes or amber vials. This prevents repeated freeze-thaw cycles.[8]
- Storage: Store the aliquots at -20°C for long-term storage, where they are stable for at least six months to a year.[13] For short-term storage, the stock solution can be kept at 2-8°C for up to a month, protected from light.[8][13]

Protocol 2: Preparation of DAPI Working Solution for Immunofluorescence (1 μ g/mL)

This protocol details the dilution of the stock solution to a typical working concentration for nuclear counterstaining in immunofluorescence applications.

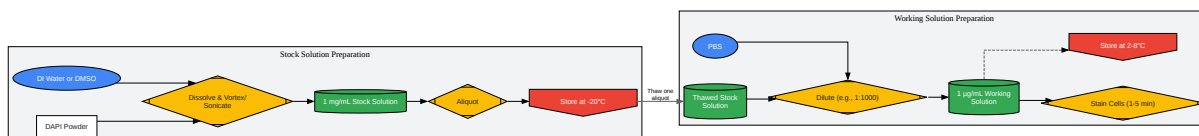
Materials:

- DAPI stock solution (1 mg/mL)
- Phosphate-buffered saline (PBS) or another suitable buffer
- Microcentrifuge tube

Procedure:

- Thawing: Thaw a single aliquot of the DAPI stock solution at room temperature, protected from light.
- Dilution: Dilute the stock solution in PBS to the desired final concentration. For a 1 µg/mL working solution, a 1:1000 dilution of the 1 mg/mL stock solution is required.
 - Example: Add 1 µL of the 1 mg/mL DAPI stock solution to 999 µL of PBS.
- Mixing: Gently vortex the working solution to ensure it is thoroughly mixed.
- Application: The DAPI working solution is now ready to be used for staining fixed and permeabilized cells. A typical incubation time is 1-5 minutes at room temperature.[9]
- Storage: The DAPI working solution can be stored at 2-8°C for several weeks, protected from light.[10]

Visualizations



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Caption: Workflow for preparing DAPI stock and working solutions.

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